

Spectroscopic Characterization of 2-Bromothiophen-3-amine: A Definitive Analytical Guide

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Compound of Interest

Compound Name: 2-Bromothiophen-3-amine

CAS No.: 106944-13-2

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Abstract: **2-Bromothiophen-3-amine** is a heterocyclic compound of significant interest as a versatile building block in the synthesis of novel pharmaceutical agents and functional materials. Its precise structural elucidation is paramount for ensuring the integrity of downstream applications. This technical guide provides a comprehensive analysis of the expected spectroscopic data for **2-Bromothiophen-3-amine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). By synthesizing data from analogous structures and foundational spectroscopic principles, this document serves as an authoritative reference for researchers, offering predictive insights and detailed experimental protocols to facilitate unambiguous characterization.

Molecular Structure and Spectroscopic Overview

The chemical structure of **2-Bromothiophen-3-amine** incorporates a thiophene ring substituted with a bromine atom at the C2 position and an amine group at the C3 position. The electronegativity and electronic effects of these substituents—the electron-withdrawing inductive effect of bromine and the electron-donating mesomeric effect of the amine group—

create a distinct electronic environment that governs the molecule's spectroscopic signature. This guide will deconstruct the expected outcomes for ^1H NMR, ^{13}C NMR, IR, and MS analyses, providing a robust framework for structural verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Bromothiophen-3-amine**, both ^1H and ^{13}C NMR will provide definitive information about the placement and environment of the atoms.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show three distinct signals: two doublets for the aromatic protons on the thiophene ring and a broad singlet for the amine protons.

- **Thiophene Ring Protons (H-4 and H-5):** The protons at the C4 and C5 positions are adjacent and will exhibit coupling to each other, appearing as two distinct doublets. H-5 is adjacent to the sulfur atom and H-4 is adjacent to the amine-bearing carbon. We predict H-5 to be slightly downfield from H-4.
- **Amine Protons ($-\text{NH}_2$):** The two protons of the primary amine will typically appear as a single, broad peak.^[1] Its chemical shift is highly variable and depends on solvent, concentration, and temperature due to hydrogen bonding. This peak will disappear upon the addition of D_2O , a key confirmatory test.^[1]

Predicted ^{13}C NMR Spectrum

The proton-decoupled ^{13}C NMR spectrum will display four signals corresponding to the four unique carbon atoms of the thiophene ring.

- **C2 (Carbon-bearing Bromine):** This carbon is directly attached to the highly electronegative bromine atom, which will cause a significant downfield shift. However, the heavy atom effect of bromine can also lead to signal broadening.
- **C3 (Carbon-bearing Amine):** The attachment to nitrogen will shift this carbon downfield. Typical shifts for carbons bonded to an amine group are in the 37-45 ppm range for aliphatic systems, but will be further downfield in this aromatic context.^[2]

- C4 and C5: These carbons will appear in the typical aromatic region for thiophenes (approximately 120-130 ppm). Their precise shifts are influenced by the electronic effects of the adjacent substituents.

Data Summary: Predicted NMR Assignments

Assignment	Predicted ^1H Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted ^{13}C Chemical Shift (δ , ppm)
H-4	6.8 - 7.0	Doublet (d)	120 - 125
H-5	7.1 - 7.3	Doublet (d)	125 - 130
-NH ₂	3.5 - 5.0 (broad)	Singlet (s)	N/A
C2-Br	N/A	N/A	110 - 115
C3-NH ₂	N/A	N/A	145 - 150

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **2-Bromothiophen-3-amine** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆). Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup: Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- ^1H NMR Acquisition: Set spectral width to cover 0-12 ppm. Acquire 16-32 scans with a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Set spectral width to cover 0-200 ppm. Acquire 1024-4096 scans with a relaxation delay of 2-5 seconds using proton decoupling.
- Data Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID). Calibrate the spectrum using the TMS signal at 0 ppm.

Visualization: Molecular Structure for NMR Assignment

Caption: Labeled structure of **2-Bromothiophen-3-amine** for NMR peak assignment.

Infrared (IR) Spectroscopy

FTIR spectroscopy is essential for identifying the functional groups present in a molecule. For **2-Bromothiophen-3-amine**, the key signatures will be from the amine N-H bonds and the thiophene ring vibrations.

Predicted IR Absorption Bands

- **N-H Stretching:** As a primary amine, **2-Bromothiophen-3-amine** will exhibit two characteristic N-H stretching bands in the $3300\text{--}3500\text{ cm}^{-1}$ region.^{[3][4]} These correspond to the asymmetric and symmetric stretching vibrations. The presence of two peaks in this region is a definitive indicator of a primary amine.^[5]
- **N-H Bending (Scissoring):** A strong absorption is expected in the $1580\text{--}1650\text{ cm}^{-1}$ range due to the in-plane scissoring vibration of the -NH_2 group.^[3]
- **C-N Stretching:** Aromatic amines show a strong C-N stretching band between $1250\text{--}1335\text{ cm}^{-1}$.^[3]
- **Aromatic C-H Stretching:** A peak above 3000 cm^{-1} (typically $3050\text{--}3150\text{ cm}^{-1}$) corresponds to the C-H stretching of the thiophene ring.
- **C=C Ring Stretching:** Aromatic ring stretching vibrations are expected in the $1400\text{--}1600\text{ cm}^{-1}$ region.
- **C-Br Stretching:** The C-Br stretch is typically found in the fingerprint region, often between $500\text{--}600\text{ cm}^{-1}$, and may be difficult to assign definitively.

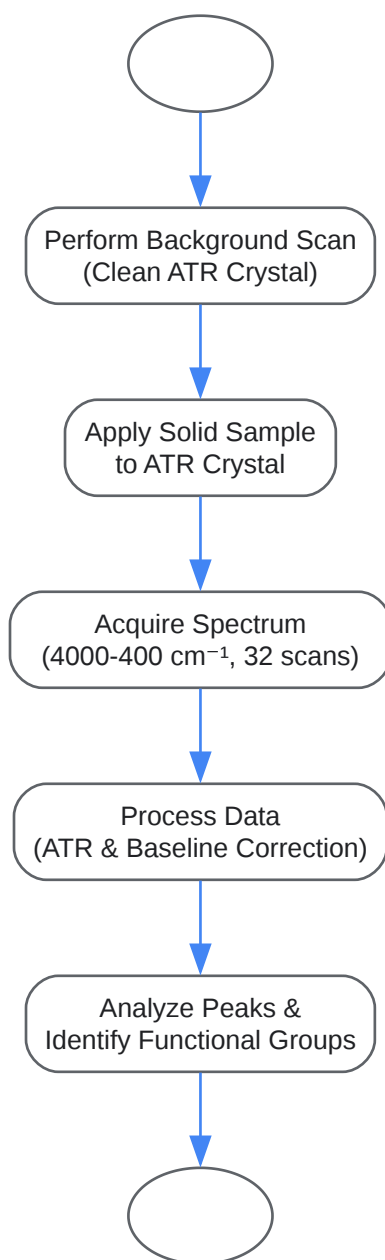
Data Summary: Predicted IR Absorptions

Wavenumber (cm ⁻¹)	Vibrational Mode	Expected Intensity
3400 - 3500	N-H Asymmetric Stretch	Medium-Strong
3300 - 3400	N-H Symmetric Stretch	Medium-Strong
3050 - 3150	Aromatic C-H Stretch	Medium
1580 - 1650	N-H Bend (Scissoring)	Strong
1400 - 1600	C=C Aromatic Ring Stretch	Medium-Strong
1250 - 1335	Aromatic C-N Stretch	Strong
600 - 900	Aromatic C-H Out-of-Plane Bend	Strong

Experimental Protocol: FTIR Spectroscopy

- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal is clean by wiping with isopropanol and performing a background scan.
- Sample Application: Place a small amount of the solid **2-Bromothiophen-3-amine** sample directly onto the ATR crystal. Apply pressure using the anvil to ensure good contact.
- Spectrum Acquisition: Collect the spectrum over a range of 4000-400 cm⁻¹. Co-add 16-32 scans to improve the signal-to-noise ratio.
- Data Processing: Perform an ATR correction and baseline correction on the resulting spectrum. Label significant peaks with their wavenumbers.

Visualization: IR Analysis Workflow



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Caption: Standard workflow for acquiring an FTIR spectrum using an ATR accessory.

Mass Spectrometry (MS)

Mass spectrometry provides crucial information about the molecular weight and elemental composition of a molecule, as well as structural information derived from its fragmentation pattern.

Predicted Mass Spectrum

- Molecular Ion (M^+):** The molecular formula is C_4H_4BrNS . Due to the presence of one nitrogen atom, the nominal molecular weight will be an odd number (the Nitrogen Rule).[6] The key feature will be the isotopic signature of bromine. Bromine has two major isotopes, ^{79}Br and ^{81}Br , in nearly a 1:1 ratio. Therefore, the mass spectrum will show two peaks of almost equal intensity for the molecular ion: one for $[C_4H_4^{79}BrNS]^+$ and one for $[C_4H_4^{81}BrNS]^+$ at M and $M+2$, respectively. The monoisotopic mass is approximately 176.9 g/mol.[7]
- Major Fragmentation Pathways:** The molecular ion is a radical cation that can undergo fragmentation.[8] Common fragmentation patterns for amines and halogenated aromatics suggest the following possibilities:
 - α -Cleavage: Cleavage of a bond adjacent to the amine is a common pathway for aliphatic amines, but less so here.[6][9]
 - Loss of $Br\cdot$: Fragmentation via the loss of a bromine radical ($\cdot Br$) would result in a significant peak at m/z corresponding to $[M-Br]^+$.
 - Loss of HCN: Aromatic amines can undergo ring cleavage to lose a molecule of hydrogen cyanide (HCN), resulting in a peak at m/z corresponding to $[M-27]^+$.

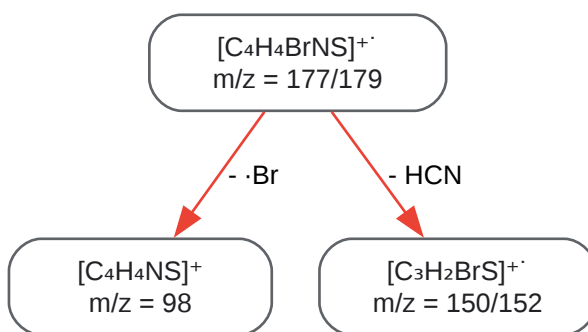
Data Summary: Predicted Mass Spectrum Fragments

m/z (approx.)	Proposed Fragment	Notes
177 / 179	$[C_4H_4BrNS]^+$	Molecular ion peak (M^+ , $M+2$), characteristic 1:1 bromine isotope pattern.
98	$[C_4H_4NS]^+$	Loss of $\cdot Br$ radical from the molecular ion.
150 / 152	$[C_3H_2BrS]^+$	Loss of HCN from the molecular ion.

Experimental Protocol: Mass Spectrometry

- Sample Introduction: Introduce a dilute solution of the compound (e.g., in methanol or acetonitrile) via direct infusion or through a GC or LC inlet into the mass spectrometer.
- Ionization: Use Electron Ionization (EI) at 70 eV to generate positive ions and induce fragmentation.
- Mass Analysis: Scan a mass range from m/z 40 to 300 using a quadrupole or time-of-flight (TOF) mass analyzer.
- Data Analysis: Identify the molecular ion peak cluster (M^+ and $M+2$). Analyze the major fragment ions and propose fragmentation pathways consistent with the structure.

Visualization: Predicted MS Fragmentation Pathway



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Caption: Predicted major fragmentation pathways for **2-Bromothiophen-3-amine** in EI-MS.

Integrated Spectroscopic Analysis

The true power of spectroscopic characterization lies in the integration of data from multiple techniques. The NMR data provides the precise C-H framework, the IR spectrum confirms the presence of the primary amine functional group, and the mass spectrum establishes the molecular weight, elemental composition (via isotopic patterns), and fragmentation behavior. Together, these three analytical methods provide a self-validating system that can unambiguously confirm the structure and purity of **2-Bromothiophen-3-amine**, a critical requirement for its use in research and drug development.

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